

A Technical Guide to the Chemical Properties of Stearic Anhydride

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Compound of Interest		
Compound Name:	Stearic anhydride	
Cat. No.:	B1294976	Get Quote

Introduction: **Stearic anhydride** (also known as octadecanoic anhydride) is the acid anhydride of stearic acid, a long-chain saturated fatty acid. It serves as a crucial reagent and building block in organic synthesis and materials science. This waxy, white solid is particularly valued for its ability to introduce the hydrophobic 18-carbon stearoyl group into molecules, a property leveraged in the development of surfactants, lubricants, and polymers.[1] In the pharmaceutical and life sciences sectors, **stearic anhydride** is utilized as a starting material for synthesizing fatty acid derivatives and as a biocompatible agent for modifying drug delivery systems.[2][3] This guide provides an in-depth overview of its chemical properties, reaction pathways, synthesis protocols, and applications for research professionals.

General and Chemical Identification

Stearic anhydride is systematically identified by various chemical codes and nomenclature, ensuring its precise recognition in research and industry.



Identifier	Value	Citation
CAS Number	638-08-4	[2][4]
Molecular Formula	С36Н70О3	[2][4][5]
Molecular Weight	550.94 g/mol	[2][4]
IUPAC Name	Octadecanoic anhydride	[1]
Synonyms	Stearic acid anhydride, Stearoyl anhydride	[1][4][6]
Linear Formula	[CH3(CH2)16CO]2O	[6][7]

Physicochemical Properties

The physical characteristics of **stearic anhydride** are foundational to its handling, storage, and application in various experimental settings. It typically appears as a white to pale yellow waxy solid, powder, or flakes.[1][6][7]

Property	Value	Citation
Melting Point	70 - 72 °C	[6][7]
Boiling Point	526.9 °C (at 760 mmHg)	[4]
Density	0.855 g/cm³ (at 80 °C)	[4]
Flash Point	236.1 °C	[4]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and chloroform.	[1][8][9]

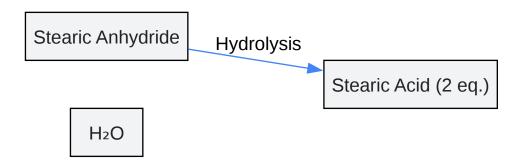
Chemical Reactivity and Major Pathways

As a carboxylic acid anhydride, the reactivity of **stearic anhydride** is dominated by nucleophilic acyl substitution. The two stearoyl groups are linked by an oxygen atom, creating two electrophilic carbonyl carbons that are susceptible to attack by nucleophiles. The molecule is sensitive to moisture and incompatible with strong oxidizing agents and strong bases.[10][11]



Hydrolysis

In the presence of water or moisture, **stearic anhydride** readily hydrolyzes to form two equivalents of stearic acid.[1][12] This is often an undesirable side reaction, necessitating storage in dry, inert conditions.[10]

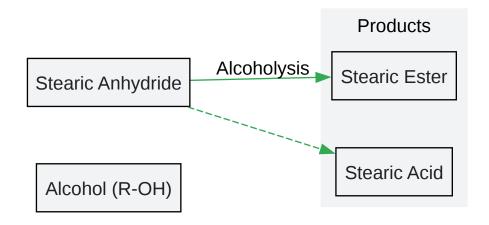


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Caption: Hydrolysis of stearic anhydride to stearic acid.

Alcoholysis (Esterification)

Stearic anhydride reacts with alcohols to yield one equivalent of a stearic acid ester and one equivalent of stearic acid.[12] This reaction is a common method for attaching the long, hydrophobic stearoyl chain to molecules containing hydroxyl groups.



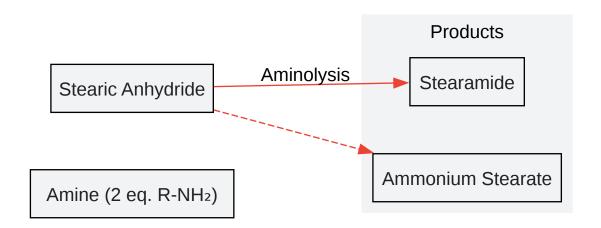
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Caption: Esterification via reaction with an alcohol.



Aminolysis (Amidation)

The reaction of **stearic anhydride** with a primary or secondary amine produces a stearamide and a carboxylate salt of the amine.[12] Two equivalents of the amine are required; one acts as the nucleophile, and the second acts as a base to deprotonate the resulting ammonium ion.



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Caption: Amidation via reaction with an amine.

Spectroscopic Data

Full spectroscopic data for **stearic anhydride**, including IR, ¹H-NMR, ¹³C-NMR, and Mass Spectrometry, are available in public databases. The AIST Spectral Database (SDBS) lists entry 7846 for this compound.[13] Key expected features include:

- Infrared (IR) Spectroscopy: Two characteristic C=O stretching bands for an anhydride, typically found around 1810 cm⁻¹ and 1750 cm⁻¹, along with strong C-H stretching bands near 2850-2950 cm⁻¹ from the long alkyl chains.
- NMR Spectroscopy: Signals in the aliphatic region (approx. 0.8-1.6 ppm) corresponding to the CH₃ and CH₂ groups of the stearoyl chains.
- Mass Spectrometry: The molecular ion peak (M+) would be expected at m/z 550.94, with fragmentation patterns corresponding to the loss of stearoyl or other alkyl groups.

Experimental Protocols



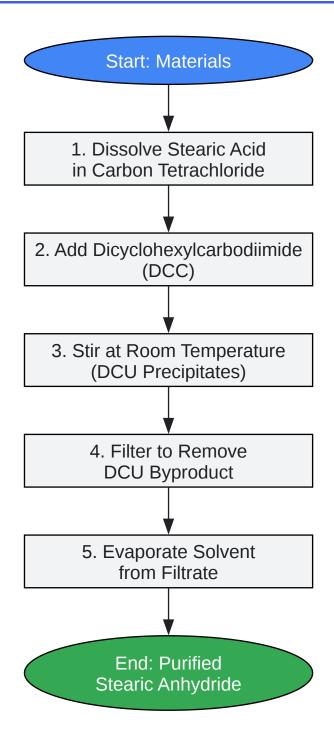
Several methods exist for the synthesis of **stearic anhydride**. Below are protocols for two common laboratory-scale preparations.

Protocol: Synthesis via Dicyclohexylcarbodiimide (DCC) Coupling

This method provides high yields by using DCC to facilitate the dehydration of stearic acid.[14] [15]

- Principle: Two molecules of stearic acid are coupled with the elimination of water, which is consumed by DCC to form the insoluble byproduct dicyclohexylurea (DCU).
- Materials: Stearic acid, dicyclohexylcarbodiimide (DCC), carbon tetrachloride (or another suitable non-polar solvent).
- Methodology:
 - Dissolve stearic acid in carbon tetrachloride at room temperature.
 - Add a stoichiometric amount (0.5 equivalents) of DCC to the solution.
 - Stir the mixture at room temperature. The reaction progress can be monitored by the precipitation of the white DCU solid.
 - After the reaction is complete (typically a few hours), filter the mixture to remove the precipitated DCU.
 - Evaporate the solvent from the filtrate under reduced pressure to yield stearic anhydride,
 which can be further purified by recrystallization if necessary.[15]





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Caption: Workflow for the synthesis of stearic anhydride using DCC.

Protocol: Synthesis from Stearoyl Chloride and Sodium Stearate

This method relies on a classic nucleophilic acyl substitution reaction.[5]

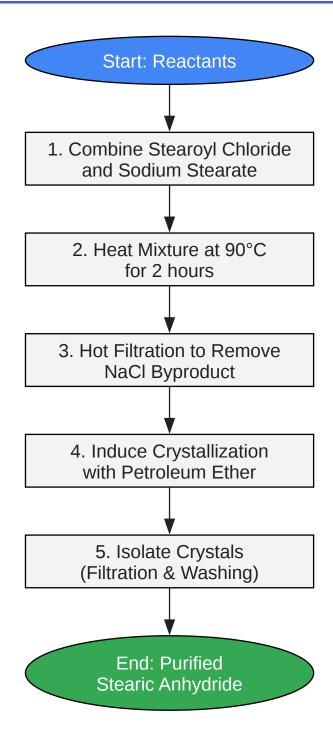
Foundational & Exploratory





- Principle: The stearate anion from sodium stearate acts as a nucleophile, attacking the
 electrophilic carbonyl carbon of stearoyl chloride to form the anhydride linkage and sodium
 chloride as a byproduct.
- Materials: Stearoyl chloride, sodium stearate, petroleum ether.
- Methodology:
 - In a reaction vessel, add sodium stearate (1.0 equivalent) to stearoyl chloride (approx.
 1.02 equivalents) with stirring at 25 °C over 30 minutes.
 - Heat the mixture to 90 °C and continue stirring for 2 hours.
 - Filter the hot reaction mixture to remove the sodium chloride byproduct.
 - Allow the filtrate to cool and add petroleum ether to induce crystallization of the stearic anhydride.
 - Collect the resulting crystals by filtration, wash with cold solvent, and dry under reduced pressure to yield the final product.[5]





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Caption: Workflow for synthesis from stearoyl chloride.

Applications in Research and Drug Development

Stearic anhydride's unique properties make it a valuable tool for scientists and drug development professionals.



- Biocompatible Polymers: It can be reacted with polysaccharides like dextran sulfate to create biocompatible polymers for various biomedical applications.[2]
- Drug Delivery: As a lipophilic agent, it is used to modify drug molecules to enhance their binding to albumin.[13] This strategy can extend the half-life of therapeutic agents in circulation.
- Synthesis of Intermediates: It serves as a key starting material for a wide range of fatty acid derivatives used in pharmaceutical and chemical research.[3]
- Material Science: It is employed as a plasticizer and coupling agent in the manufacturing of specialized polymers, emulsifiers, and lubricants.[1]

Safety and Handling

Stearic anhydride is considered a hazardous chemical and requires careful handling.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6][10][11]
- Handling: Work should be conducted in a well-ventilated area or fume hood.[10] Standard
 personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, is
 required.[6][16] Avoid formation of dust.[10]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[10] To
 maintain product integrity, storage under an inert atmosphere (e.g., nitrogen) is
 recommended due to its moisture sensitivity.[10]

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